

Personal protective equipment for handling m-PEG2-Amine

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Compound of Interest		
Compound Name:	m-PEG2-Amine	
Cat. No.:	B1677425	Get Quote

Essential Safety and Handling Guide for m-PEG2-Amine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **m-PEG2-Amine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

1. Hazard Identification and Personal Protective Equipment (PPE)

While some suppliers classify **m-PEG2-Amine** as non-hazardous, others identify it as harmful if swallowed and very toxic to aquatic life.[1] Therefore, a cautious approach to handling is recommended, utilizing comprehensive personal protective equipment.

Recommended Personal Protective Equipment

The following table summarizes the necessary PPE for handling **m-PEG2-Amine**, based on a conservative assessment of potential hazards.



PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side- shields	Protects eyes from splashes and aerosols.[1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Prevents skin contact. Gloves should be inspected before use and disposed of properly after handling.[2]
Body Protection	Impervious clothing (e.g., lab coat)	Protects skin from accidental spills and contamination.[1]
Respiratory Protection	Use in a well-ventilated area or fume hood	Avoids inhalation of vapors, mists, or dust.[1][3] A suitable respirator may be necessary for large quantities or in case of insufficient ventilation.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **m-PEG2-Amine** is provided below for quick reference.

Property	Value
CAS Number	31576-51-9
Molecular Formula	C5H13NO2
Molecular Weight	119.16 g/mol [1]
Synonyms	2-(2-Methoxyethoxy)ethanamine, 1-(2- Aminoethoxy)-2-methoxyethane[1][4]

2. Operational and Handling Procedures

Adherence to proper handling and storage protocols is critical for maintaining the stability of **m-PEG2-Amine** and ensuring a safe laboratory environment.



Safe Handling Protocol

- Preparation: Ensure a clean and organized workspace. Have all necessary PPE, handling equipment, and spill containment materials readily available.
- Ventilation: Always handle **m-PEG2-Amine** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[1]
- Avoiding Contact: Avoid direct contact with skin, eyes, and clothing. Do not inhale any dust,
 vapor, or mist.[1]
- Hygiene: Wash hands thoroughly after handling the substance. Do not eat, drink, or smoke in the work area.[1]
- Weighing: If handling a powdered form, weigh the substance carefully to avoid creating dust.

Storage Conditions

Proper storage is essential to maintain the integrity of **m-PEG2-Amine**.

Storage Parameter	Recommendation
Temperature	Store at -5°C to -20°C.[1][4] Some suppliers recommend -80°C for solutions.[1][5]
Container	Keep container tightly sealed in a dry, well-ventilated area.[1]
Light Exposure	Protect from direct sunlight.[4]
Incompatibilities	Keep away from strong oxidizing agents.[3]

3. Emergency and Disposal Plans

A clear plan for emergencies and waste disposal is crucial for laboratory safety.

First Aid Measures



Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
Skin Contact	Remove contaminated clothing and rinse skin thoroughly with plenty of water.[1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support.[1][2]
Ingestion	Do NOT induce vomiting. Wash out mouth with water and seek immediate medical attention.[1]

Spill Response

In the event of a spill, follow these steps to contain and clean the area safely.



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Caption: Workflow for **m-PEG2-Amine** Spill Response.

Waste Disposal

Dispose of **m-PEG2-Amine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[1] Do not allow the product to enter drains or watercourses, as it is very toxic to aquatic life.[1] Package waste in approved, labeled containers for disposal by a licensed waste management company.



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